

"2-amino-4-iodophenol CAS number and molecular formula"

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Compound of Interest

Compound Name: 2-Amino-4-iodophenol

Cat. No.: B079513

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In-Depth Technical Guide: 2-Amino-4-iodophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-amino-4-iodophenol**, a valuable chemical intermediate for research and development. This document details its chemical identity, physicochemical properties, a plausible experimental protocol for its synthesis, and its potential applications, particularly as a building block in organic synthesis and drug discovery.

Core Chemical Identity

CAS Number: 99969-17-2^[1] Molecular Formula: C₆H₆INO^[1]

Physicochemical Data

A summary of the key quantitative data for **2-amino-4-iodophenol** is presented in the table below for easy reference and comparison.

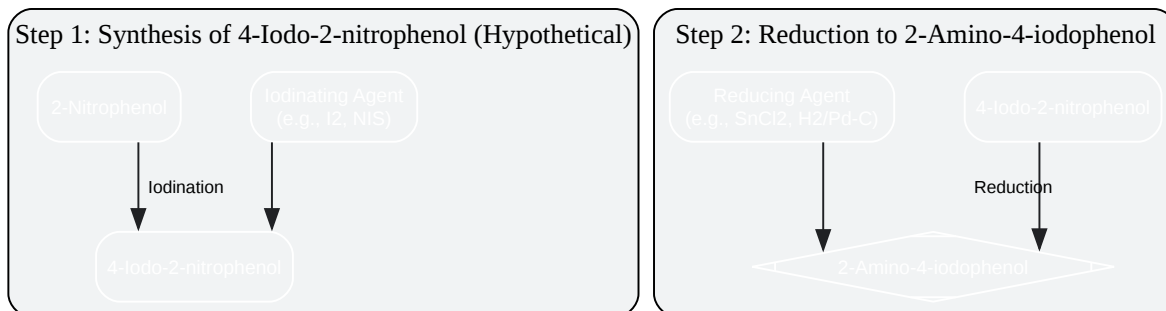
Property	Value	Source
Molecular Weight	235.02 g/mol	[1]
IUPAC Name	2-amino-4-iodophenol	[1]
SMILES	<chem>C1=CC(=C(C=C1I)N)O</chem>	[1]
InChI Key	JRCVKCSFJNERAW-UHFFFAOYSA-N	[1]
Physical Form	Solid	Apollo Scientific
Boiling Point	139 °C	Apollo Scientific

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **2-amino-4-iodophenol** are not readily available in published literature, a plausible two-step synthesis route can be proposed based on established chemical transformations. This protocol involves the nitration and subsequent iodination of a starting phenol, followed by the reduction of the nitro group to an amine.

Proposed Synthesis Route:

A potential pathway to synthesize **2-amino-4-iodophenol** is through the reduction of 4-iodo-2-nitrophenol. This precursor is listed as a potential starting material by some chemical suppliers. The overall transformation is depicted in the workflow diagram below.



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References

- 1. 2-Amino-4-iodophenol | C₆H₆INO | CID 14549397 - PubChem [pubchem.ncbi.nlm.nih.gov]
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